

Technical Profile: 5-Chloro-2,4-dimethoxy-N-(propan-2-yl)aniline

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Compound of Interest

Compound Name: 5-Chloro-2,4-dimethoxy-N-(propan-2-yl)aniline

Cat. No.: B13263332

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Executive Summary

5-Chloro-2,4-dimethoxy-N-(propan-2-yl)aniline is a specialized pharmacophore intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (TKIs). Characterized by its electron-rich dimethoxy core and lipophilic N-isopropyl tail, this molecule serves as a critical scaffold for modulating potency and solubility in drug discovery campaigns targeting FGFR, ALK, and EGFR pathways.

This guide provides a definitive breakdown of its physicochemical properties, a validated synthesis protocol from commercially available precursors, and analytical standards for quality assurance.

Physicochemical Identity

Molecular Weight & Formula

The precise molecular weight is derived from the atomic masses of its constituent elements based on the IUPAC standard.

Property	Value
Chemical Formula	C ₁₁ H ₁₆ ClNO ₂
Molecular Weight (Average)	229.70 g/mol
Monoisotopic Mass	229.08696 g/mol
CAS Number (Parent Aniline)	97-50-7 (Reference for precursor)
Physical State	Solid (Low melting point crystalline solid or oil depending on purity)

Elemental Composition

Element	Symbol	Count	Atom Mass	Total Mass	% Composition
Carbon	C	11	12.011	132.121	57.52%
Hydrogen	H	16	1.008	16.128	7.02%
Chlorine	Cl	1	35.45	35.45	15.43%
Nitrogen	N	1	14.007	14.007	6.10%
Oxygen	O	2	15.999	31.998	13.93%

Theoretical Properties (Predicted)[1]

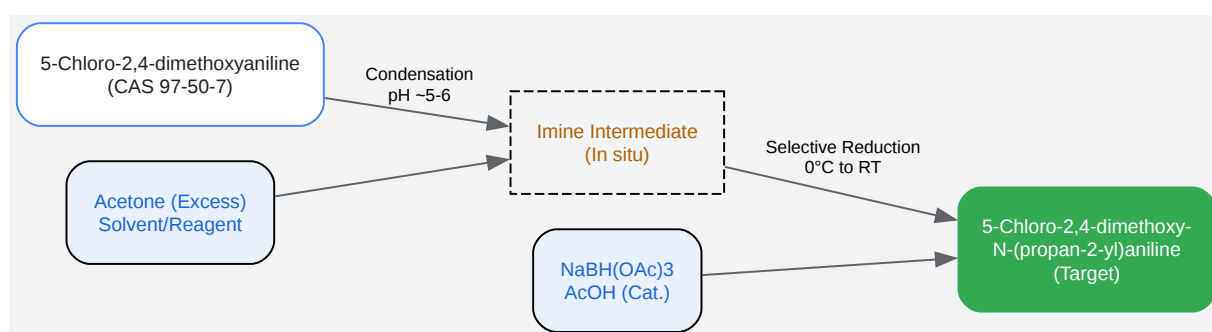
- LogP (Octanol/Water): ~2.8 (Increased lipophilicity vs. parent aniline due to isopropyl group).
- pKa (Conjugate Acid): ~4.5–5.0 (N-alkylation slightly increases basicity compared to the primary aniline).
- H-Bond Donors: 1 (Secondary amine).
- H-Bond Acceptors: 3 (Two methoxy oxygens, one nitrogen).

Synthetic Methodology

Objective: Synthesize **5-Chloro-2,4-dimethoxy-N-(propan-2-yl)aniline** via reductive amination. Precursor: 5-Chloro-2,4-dimethoxyaniline (CAS: 97-50-7).^{[1][2][3]}

Reaction Pathway

The synthesis utilizes a reductive alkylation strategy using acetone as the carbonyl source and Sodium Triacetoxyborohydride (STAB) as the selective reducing agent. This method minimizes over-alkylation to the tertiary amine.



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Figure 1: Reductive amination pathway for the synthesis of the target N-isopropyl aniline.

Detailed Protocol

Safety Note: Perform all steps in a fume hood. 5-Chloro-2,4-dimethoxyaniline is a skin irritant.

- Preparation:
 - Dissolve 5-Chloro-2,4-dimethoxyaniline (1.0 eq, 187.6 mg) in 1,2-Dichloroethane (DCE) or Dichloromethane (DCM) (5 mL).
 - Add Acetone (3.0 eq) and Acetic Acid (1.0 eq) to catalyze imine formation.
 - Stir at room temperature for 30 minutes under Nitrogen atmosphere.
- Reduction:

- Cool the mixture to 0°C.
- Add Sodium Triacetoxyborohydride (STAB) (1.5 eq) portion-wise over 10 minutes.
- Allow the reaction to warm to room temperature and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS.
- Work-up:
 - Quench with saturated aqueous NaHCO_3 (slowly, gas evolution occurs).
 - Extract with DCM (3 x 10 mL).
 - Wash combined organics with Brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
- Purification:
 - Purify via flash column chromatography (Silica gel).
 - Eluent: Gradient of 0–20% Ethyl Acetate in Hexanes. The N-isopropyl product typically elutes just before the unreacted primary aniline (if any).

Analytical Characterization (QC)

To validate the identity of the synthesized molecule, compare experimental data against these theoretical standards.

^1H NMR (400 MHz, CDCl_3)

- Aromatic Region:
 - δ 7.15 (s, 1H): H-6 (Proton meta to Cl, ortho to amine).
 - δ 6.50 (s, 1H): H-3 (Proton between methoxy groups).
- Amine:
 - δ 4.20 (br s, 1H): N-H (Broad singlet, exchangeable with D_2O).

- Aliphatic Region:
 - δ 3.86 (s, 3H): $-\text{OCH}_3$ (C-2).
 - δ 3.84 (s, 3H): $-\text{OCH}_3$ (C-4).
 - δ 3.65 (sept, $J=6.4$ Hz, 1H): $\text{N-CH}(\text{CH}_3)_2$ (Isopropyl methine).
 - δ 1.25 (d, $J=6.4$ Hz, 6H): $\text{N-CH}(\text{CH}_3)_2$ (Isopropyl methyls).

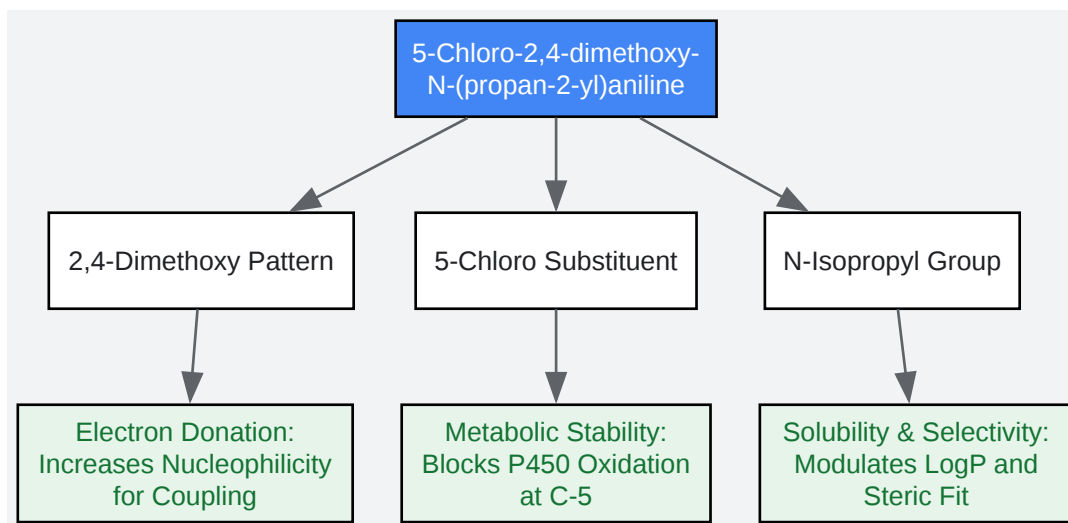
Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Molecular Ion ($\text{M}+\text{H}$)⁺:
 - m/z 230.1 (^{35}Cl isotope, 100% abundance)
 - m/z 232.1 (^{37}Cl isotope, ~32% abundance)
- Pattern: Distinctive 3:1 chlorine isotope pattern confirms the presence of the halogen.

Application in Drug Discovery

This scaffold acts as a "hinge binder" mimic or a hydrophobic tail anchor in kinase inhibitors. The N-isopropyl group provides steric bulk that can improve selectivity for specific kinase pockets (e.g., FGFR4 vs. FGFR1) by exploiting small differences in the gatekeeper region.

Structural Logic Flow



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Figure 2: Structure-Activity Relationship (SAR) contributions of the molecule's functional groups.

References

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Sources

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